

Stability and Storage Conditions for Tert-Butyl Carbazate: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butyl carbazate*

Cat. No.: B045769

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Introduction

Tert-butyl carbazate, also known as tert-butoxycarbonyl hydrazide (Boc-hydrazine), is a crucial reagent in organic synthesis, widely employed for the introduction of the Boc protecting group and as a key building block in the synthesis of pharmaceuticals and other complex organic molecules.^{[1][2]} Its stability during storage and handling is paramount to ensure the integrity of synthetic processes and the quality of the resulting products. This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **tert-butyl carbazate**, including its physicochemical properties, potential degradation pathways, and a general protocol for stability assessment.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **tert-butyl carbazate** is essential for its safe handling and storage.

Property	Value	Reference
CAS Number	870-46-2	[3]
Molecular Formula	C5H12N2O2	[3]
Molecular Weight	132.16 g/mol	[3]
Appearance	White to off-white crystalline solid or lumps	[4]
Melting Point	39-42 °C (lit.)	[5]
Boiling Point	63-65 °C at 0.1 mmHg (lit.)	[5]
Solubility	Soluble in ethanol and methanol	[4]
Sensitivity	Moisture sensitive	[6]

Stability Profile

Tert-butyl carbazate is generally stable under recommended storage conditions.[6] However, its stability can be compromised by exposure to moisture, high temperatures, and incompatible materials.

General Stability

Safety Data Sheets (SDS) from various suppliers consistently state that **tert-butyl carbazate** is stable under normal, recommended storage conditions.[6] Anecdotal evidence from a crystallographic study notes that crystals suitable for analysis were obtained from a commercial bottle that had been stored for over five years, suggesting good long-term stability when properly sealed.[7]

Incompatible Materials

To maintain its stability, **tert-butyl carbazate** should be stored away from:

- Strong oxidizing agents: Can cause exothermic reactions.
- Strong bases: Can promote hydrolysis.

- Moisture: **Tert-butyl carbazate** is moisture-sensitive and can hydrolyze.[\[6\]](#)

Hazardous Decomposition Products

Under fire conditions, thermal decomposition of **tert-butyl carbazate** can produce hazardous gases and vapors, including:

- Carbon oxides (CO, CO₂)
- Nitrogen oxides (NO_x)
- Ammonia[\[6\]](#)

Recommended Storage and Handling Conditions

To ensure the long-term stability and quality of **tert-butyl carbazate**, the following storage and handling conditions are recommended:

Condition	Recommendation	Reference
Temperature	Store in a cool place. Some suppliers recommend refrigeration (2-8 °C).	[6]
Atmosphere	Keep container tightly closed in a dry and well-ventilated place.	[6]
Light	No specific recommendations regarding light sensitivity are consistently provided, but as a general good practice for chemical reagents, storage in an opaque or amber container is advisable.	
Inert Gas	For long-term storage, blanketing with an inert gas such as nitrogen or argon can help to prevent degradation from atmospheric moisture and oxygen.	
Handling	Avoid formation of dust and aerosols. Keep away from sources of ignition. Take measures to prevent the build-up of electrostatic charge.	[6]

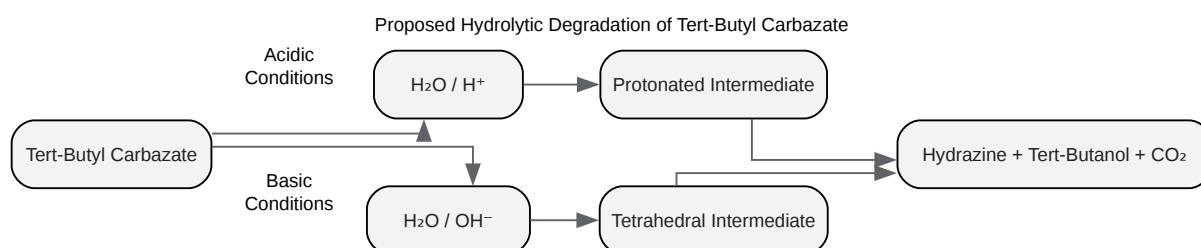
Proposed Degradation Pathways

While specific experimental studies on the forced degradation of **tert-butyl carbazate** are not readily available in the public domain, potential degradation pathways can be proposed based on the chemical reactivity of its carbamate and hydrazine functional groups.

Hydrolytic Degradation

The carbamate ester linkage in **tert-butyl carbazate** is susceptible to hydrolysis under both acidic and basic conditions.

- Acid-Catalyzed Hydrolysis: Under acidic conditions, the carbonyl oxygen can be protonated, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by water. This would lead to the formation of hydrazine, tert-butanol, and carbon dioxide.
- Base-Catalyzed Hydrolysis: Under basic conditions, the hydroxide ion can directly attack the carbonyl carbon, leading to the formation of the corresponding carbamate salt, which can then decompose to hydrazine, tert-butanol, and carbonate.[8]

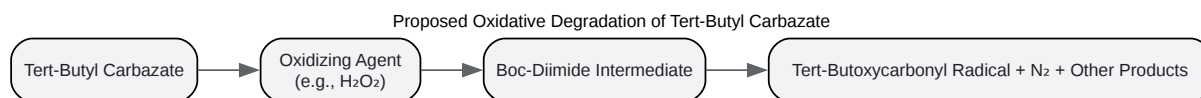


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Caption: Proposed Hydrolytic Degradation Pathways.

Oxidative Degradation

The hydrazine moiety in **tert-butyl carbazate** is susceptible to oxidation. Oxidizing agents can lead to the formation of various products, including diimide derivatives, which can further decompose to release nitrogen gas.[9]

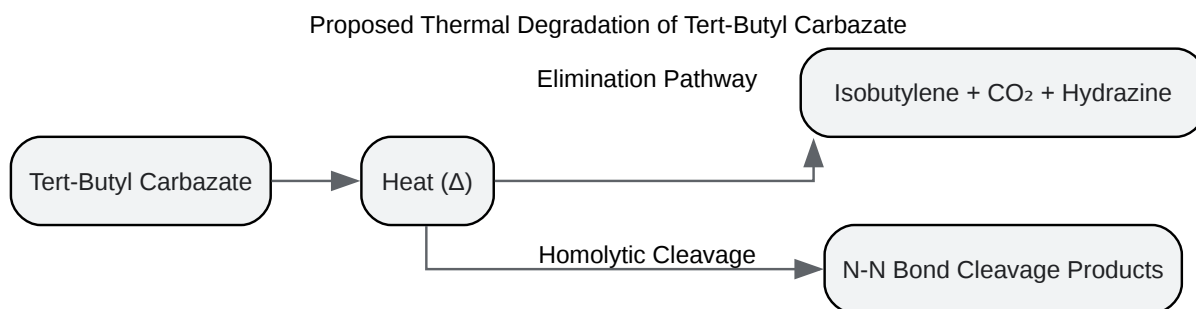


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Caption: Proposed Oxidative Degradation Pathway.

Thermal Degradation

At elevated temperatures, carbamates can undergo thermal decomposition. For **tert-butyl carbazate**, this could involve the elimination of isobutylene and carbon dioxide to form hydrazine, or alternatively, cleavage of the N-N bond. The thermal decomposition of carbamates can proceed through various mechanisms depending on their structure.^{[5][10][11]}

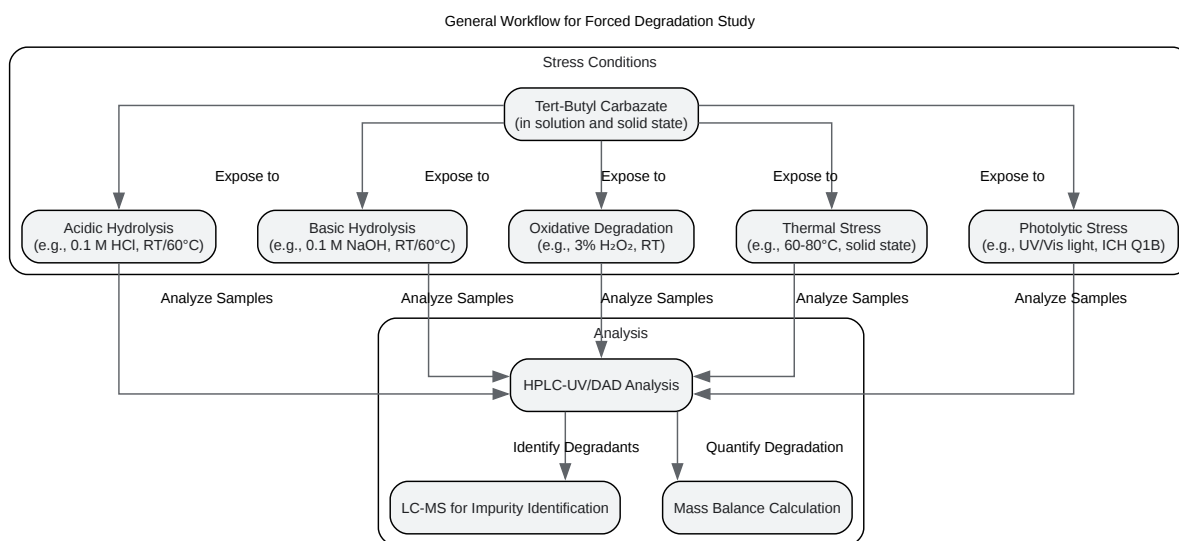


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Caption: Proposed Thermal Degradation Pathways.

Experimental Protocols for Stability Assessment

A forced degradation study is essential for understanding the intrinsic stability of a compound and for developing stability-indicating analytical methods. The following is a general experimental workflow for assessing the stability of **tert-butyl carbazate**.



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Caption: General Experimental Workflow for Stability Assessment.

Methodologies for Key Experiments

1. Preparation of Stock Solution: Prepare a stock solution of **tert-butyl carbazate** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).
2. Forced Degradation Conditions:
 - Acidic Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Keep the solution at room temperature and at an elevated temperature (e.g., 60°C) for a specified period (e.g., 24 hours). Neutralize the sample before analysis.

- **Basic Hydrolysis:** Mix the stock solution with an equal volume of 0.1 M NaOH. Keep the solution at room temperature and at an elevated temperature (e.g., 60°C) for a specified period. Neutralize the sample before analysis.
- **Oxidative Degradation:** Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep the solution at room temperature for a specified period.
- **Thermal Degradation:** Store the solid **tert-butyl carbazate** in an oven at an elevated temperature (e.g., 80°C) for a specified period. Dissolve the sample in the mobile phase for analysis.
- **Photolytic Degradation:** Expose the solid and solution samples to UV and visible light according to ICH Q1B guidelines.

3. **Analytical Method:** A stability-indicating High-Performance Liquid Chromatography (HPLC) method is the preferred analytical technique.

- **Column:** A C18 reverse-phase column is a common starting point.
- **Mobile Phase:** A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is typically used to separate the parent compound from its degradation products.
- **Detection:** A photodiode array (PDA) detector is useful for assessing peak purity and identifying the optimal wavelength for detection.
- **Mass Spectrometry (MS):** Coupling the HPLC to a mass spectrometer (LC-MS) is essential for the identification and structural elucidation of the degradation products.

Conclusion

Tert-butyl carbazate is a stable compound when stored under appropriate conditions. Its primary sensitivities are to moisture, high temperatures, and incompatible substances such as strong oxidizing agents and bases. For researchers, scientists, and drug development professionals, adherence to the recommended storage and handling guidelines is critical to maintain the integrity of this important synthetic reagent. While specific degradation kinetic data is not widely published, an understanding of the potential hydrolytic, oxidative, and thermal

degradation pathways, based on its chemical structure, allows for the development of robust handling procedures and stability-indicating analytical methods. The provided general experimental protocol for a forced degradation study can serve as a valuable starting point for in-house stability assessments.

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References

- 1. Cas 870-46-2,tert-Butyl carbazate | lookchem [lookchem.com]
- 2. nbinno.com [nbinno.com]
- 3. tert-Butyl carbazate | C₅H₁₂N₂O₂ | CID 70091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tert Butyl Carbazate,BOC Hydrazine,CAS:870 46 2 [bzchemicals.com]
- 5. researchgate.net [researchgate.net]
- 6. fishersci.com [fishersci.com]
- 7. mdpi.com [mdpi.com]
- 8. m.youtube.com [m.youtube.com]
- 9. Oxidation of alkyl carbazates: a new method for replacement of the hydroxy-group by halogen - Journal of the Chemical Society D: Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 10. The thermal decomposition of carbamates and carbonates of 2-arylpropan-2-ols and 1-aryl-1-phenylethanols: temperature and solvent effects on the reaction constant and kinetic isotope effects - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 11. The thermal decomposition of carbamates and carbonates of 2-arylpropan-2-ols and 1-aryl-1-phenylethanols: temperature and solvent effects on the reaction constant and kinetic isotope effects - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
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